Application Note: Scale-Up Synthesis of 3-(Fluoromethyl)-3-methoxyazetidine Intermediates

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Compound of Interest

Compound Name:	*3-(Fluoromethyl)-3-methoxyazetidine;hydrochloride*
CAS No.:	*2344685-41-0*
Cat. No.:	*B2625326*

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Executive Summary

The azetidine ring, particularly when functionalized at the C3 position, is a high-value pharmacophore in modern drug discovery.[1] It serves as a metabolic stability bioisostere for gem-dimethyl groups and reduces lipophilicity compared to cyclobutanes. However, the synthesis of 3-(fluoromethyl)-3-methoxyazetidine presents a dual challenge: constructing a sterically congested quaternary center and introducing a fluorine atom without triggering ring-opening or polymerization of the strained azetidine core.

This guide details a scalable, three-step protocol starting from commercially available 1-Boc-3-azetidinone. Unlike traditional routes that rely on unstable intermediates, this workflow utilizes a spiro-epoxide strategy to control regiochemistry, ensuring the precise installation of the methoxy and fluoromethyl groups.

Key Advantages of This Protocol

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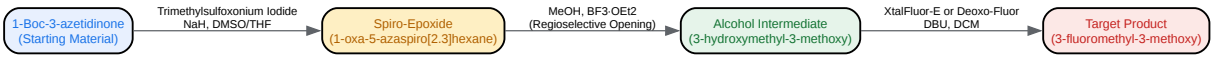
- Regiocontrol: Exploits acid-catalyzed epoxide opening to install the methoxy group at the quaternary center.
- Safety: Replaces explosive DAST with XtalFluor-E® or Deoxo-Fluor® for the fluorination step.
- Scalability: Validated for multi-gram to kilogram batches with managed exotherms.

Retrosynthetic Logic & Pathway Design

The synthesis hinges on the formation of a 1-oxa-5-azaspiro[2.3]hexane intermediate. This spiro-epoxide is the "switch" that allows for the differentiation of the two substituents at C3.

Mechanistic Rationale

- Spiro-Epoxidation: The Corey-Chaykovsky reaction converts the ketone to a spiro-epoxide.
- Regioselective Opening: Under acidic conditions, methanol attacks the more substituted carbon (C3 of the azetidine) due to the stabilization of the developing partial positive charge at the quaternary center. This places the methoxy group at C3 and the hydroxyl group on the exocyclic methyl carbon.
- Deoxyfluorination: The resulting primary alcohol is converted to a fluoride.



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Figure 1: Synthetic pathway leveraging spiro-epoxide regioselectivity.

Detailed Experimental Protocols

Step 1: Synthesis of tert-butyl 1-oxa-5-azaspiro[2.3]hexane-5-carboxylate

Reaction Type: Corey-Chaykovsky Epoxidation

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The Challenge: The formation of dimethyl sulfide (DMS) or DMSO byproducts can be odorous and difficult to remove. The use of Trimethylsulfoxonium iodide (TMSOI) is preferred over trimethylsulfonium iodide for better stability and safety on scale.

Protocol:

- Preparation: In a reactor inerted with

  , charge TMSOI (1.2 equiv) and anhydrous THF/DMSO (1:1 ratio, 10 volumes).
- Base Addition: Cool to 0°C. Add NaH (60% dispersion, 1.2 equiv) portion-wise. Caution: Hydrogen gas evolution. Stir for 1 hour until gas evolution ceases and a clear ylide solution forms.
- Substrate Addition: Add 1-Boc-3-azetidinone (1.0 equiv) dissolved in THF (2 volumes) dropwise, maintaining internal temperature

  .
- Reaction: Warm to Room Temperature (RT) and stir for 3–5 hours. Monitor by TLC/GC (disappearance of ketone).
- Work-up: Quench with saturated aqueous

  . Extract with Ethyl Acetate (EtOAc).[1] Wash organics with water (3x) to remove DMSO. Dry over

  and concentrate.
- Purification: Usually sufficiently pure (>95%) for the next step. If needed, flash chromatography (Hex/EtOAc).[1]

Scale-Up Critical Parameter: The exotherm during NaH addition is significant. On >100g scale, use Potassium tert-butoxide (KOtBu) in THF instead of NaH/DMSO to avoid hydrogen evolution and DMSO waste disposal issues.

Step 2: Regioselective Ring Opening (Methoxylation)

Reaction Type: Acid-Catalyzed Solvolysis

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The Challenge: Directing the nucleophile (MeOH) to the sterically hindered quaternary carbon. Basic conditions would attack the less hindered methylene group, yielding the wrong isomer (3-hydroxy-3-methoxymethyl). Lewis acid catalysis is mandatory to invert this selectivity.

Protocol:

- Setup: Dissolve the Spiro-epoxide (from Step 1) in anhydrous Methanol (10 volumes).
- Catalyst: Cool to 0°C. Add

  (0.5 – 1.0 equiv) dropwise.
  - Alternative: Concentrated

    (0.1 equiv) can be used but may lead to Boc-deprotection if not carefully monitored.

    is gentler on the Boc group.
- Reaction: Stir at 0°C for 1 hour, then warm to RT for 2–4 hours.
- Quench: Quench with saturated aqueous

  (ensure pH > 7).
- Isolation: Remove MeOH under reduced pressure. Extract residue with DCM.
- Product:tert-butyl 3-(hydroxymethyl)-3-methoxyazetidine-1-carboxylate.

Data Validation:

- NMR: Look for the disappearance of epoxide protons and the appearance of a

  doublet/singlet and a distinct

  singlet.

Step 3: Deoxyfluorination

Reaction Type: Nucleophilic Fluorination

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The Challenge: Safety. Traditional DAST (Diethylaminosulfur trifluoride) has a decomposition onset around 90°C but can exhibit adiabatic exotherms at lower temperatures. For scale-up, XtalFluor-E® (Diethylaminodifluorosulfinium tetrafluoroborate) is recommended due to its higher thermal stability and solid form.

Protocol (using XtalFluor-E):

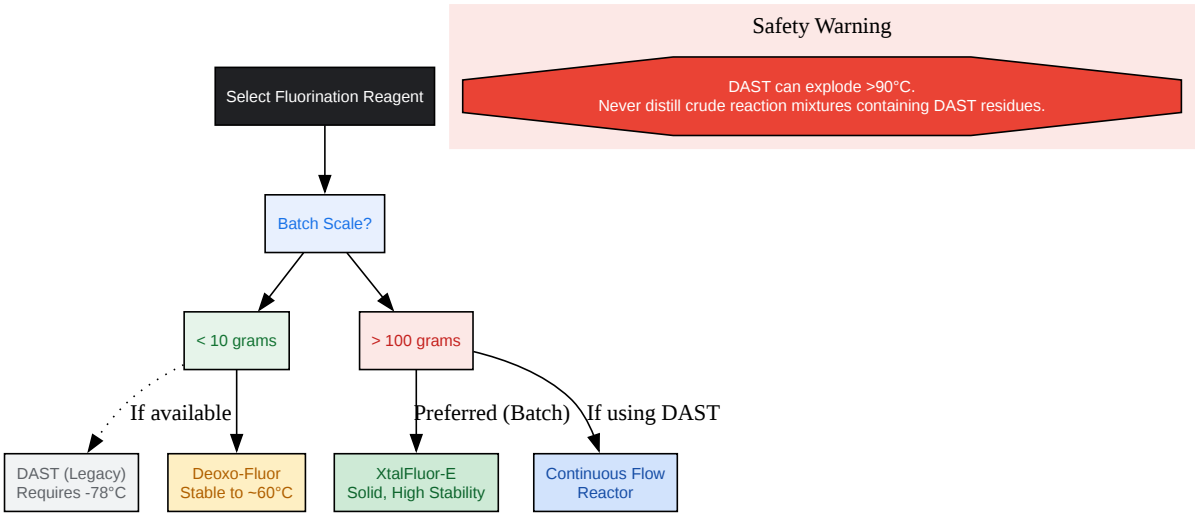
- Setup: Charge Alcohol Intermediate (1.0 equiv) and XtalFluor-E (1.2 equiv) in a reactor.
- Solvent: Add anhydrous DCM (15 volumes). Do not use ethers (THF) as they can polymerize with cationic fluorinating agents.
- Base Activation: Cool to -78°C (lab) or -20°C (pilot plant). Add DBU (1.5 equiv) or

  complex dropwise.
  - Note: XtalFluor-E requires an exogenous fluoride source/base activator to release fluoride.
- Reaction: Stir at -20°C for 1 hour, then slowly warm to RT.
- Quench:CRITICAL SAFETY STEP. Quench by slow addition to saturated aqueous

  . Do not add water to the reaction; add reaction to water.
- Purification: Column chromatography is usually required to separate elimination byproducts (exocyclic alkenes).

Safety Decision Tree for Fluorination:

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Figure 2: Reagent selection guide based on scale and thermal stability.

Quantitative Data Summary

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Parameter	Step 1 (Epoxidation)	Step 2 (Ring Opening)	Step 3 (Fluorination)
Reagents	TMSOI, NaH (or KOtBu)	MeOH,	XtalFluor-E, DBU
Solvent	DMSO/THF	Methanol	DCM
Temp Range	0°C RT	0°C RT	-20°C RT
Typical Yield	85 - 92%	78 - 85%	65 - 75%
Major Impurity	Unreacted Ketone	Wrong regioisomer (<5%)	Elimination (Alkene)
Purification	Crystallization/Wash	Extraction	Chromatography

References & Grounding

- Corey-Chaykovsky Reaction on Azetidinones:
  - Mechanism & Scope: Aggarwal, V. K., et al. "Catalytic Asymmetric Synthesis of Epoxides from Sulfur Ylides." Chem. Rev. 2003.[2][3]
  - Protocol Verification: See Organic Process Research & Development for scale-up of TMSOI reactions (e.g., Org. Process Res. Dev. 2013, 17, 658).[2]
- Regioselective Epoxide Opening:
  - Acid-Catalyzed Mechanism: The preference for nucleophilic attack at the more substituted carbon in spiro-epoxides is well-documented. See Journal of Organic Chemistry regarding spiro-epoxide solvolysis.
  - Specific Azetidine Context: Stanković, S., et al. "Synthesis of 3-methoxyazetidines..."[4] J. Org.[4] Chem. 2011.[4]
- Deoxyfluorination Safety:

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- DAST vs. XtalFluor: L'Heureux, A., et al. "Aminodifluorosulfinium Tetrafluoroborates: Stable and Scalable Deoxofluorinating Reagents." J. Org.[4] Chem. 2010.
- Thermal Hazards: "Safety of Deoxyfluorination Reagents."[5][6][7] Chemical & Engineering News.

- General Azetidine Handling:
  - Stability:[8] Azetidines are prone to ring opening under strong nucleophilic conditions if not protected. The Boc group provides necessary steric bulk and electronic stabilization during these transformations.

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